

Solid-Phase Extraction for Nitrosamine Impurities: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

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Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their classification as probable human carcinogens. Regulatory bodies worldwide have established stringent limits on the acceptable daily intake of these impurities, necessitating highly sensitive and robust analytical methods for their detection and quantification at trace levels. Solid-phase extraction (SPE) has emerged as a critical sample preparation technique, offering superior cleanup, concentration, and selectivity for nitrosamine analysis from complex pharmaceutical matrices compared to traditional methods like liquid-liquid extraction.^[1]

This document provides detailed application notes and protocols for the solid-phase extraction of nitrosamine impurities from various pharmaceutical dosage forms. The methodologies outlined are designed to be used in conjunction with highly sensitive analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

Principles of Solid-Phase Extraction for Nitrosamine Analysis

SPE is a chromatographic technique used to separate components of a mixture in a liquid sample.^[1] The process involves passing a sample through a sorbent bed, where the analytes of interest (nitrosamines) are retained. Interfering substances are washed away, and the purified nitrosamines are then eluted with a suitable solvent. The choice of sorbent is critical and depends on the physicochemical properties of the nitrosamines and the sample matrix. Common sorbents for nitrosamine analysis include strong cation-exchange resins, hydrophilic-lipophilic balanced (HLB) polymers, and graphitic or activated carbon.^{[2][3]}

Application Note 1: Analysis of Nitrosamines in Cough Syrup using SPE-GC-MS

This protocol describes a validated method for the determination of low molecular weight nitrosamines in cough syrup using a strong cation-exchange SPE cartridge followed by GC-MS analysis.^{[4][5]}

Experimental Protocol

1. Sample Preparation:

- Dilute 1 mL of cough syrup with 9 mL of an acidic aqueous diluent (e.g., 0.1% formic acid in water).
- Vortex the solution for 1 minute to ensure homogeneity.

2. Solid-Phase Extraction:

- Cartridge: Strong cation-exchange SPE cartridge (e.g., Phenomenex Strata-X-C).^[2]
- Conditioning: Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of the acidic aqueous diluent.
- Loading: Load the prepared sample solution onto the conditioned SPE cartridge at a flow rate of approximately 1-2 mL/min.

- Washing:
 - Wash the cartridge with 5 mL of the acidic aqueous diluent to remove polar interferences.
 - Wash the cartridge with 5 mL of methanol to remove non-polar interferences.
 - Dry the cartridge under vacuum or nitrogen for 5-10 minutes.
- Elution: Elute the nitrosamines with 5 mL of a 5% ammonia solution in methanol. Collect the eluate.

3. Analysis:

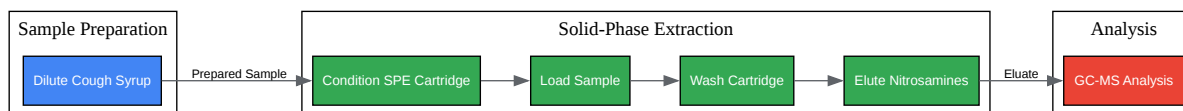
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of a suitable solvent (e.g., dichloromethane or methanol).
- Analyze the reconstituted sample using a validated GC-MS method.

Quantitative Data

The following table summarizes the performance data for the SPE-GC-MS method for the analysis of five common nitrosamine impurities in cough syrup.^{[4][5]}

Nitrosamine	Limit of Detection (LOD) (ng/mL)	Recovery (%)
N-Nitrosodimethylamine (NDMA)	0.1	90 - 120
N-Nitrosodiethylamine (NDEA)	0.02	90 - 120
N-Nitrosodiisopropylamine (NDIPA)	0.02	90 - 120
N-Nitrosoisopropylethylamine (NIPEA)	0.02	90 - 120
N-Nitrosomorpholine (NMOR)	0.1	90 - 120

Experimental Workflow



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Figure 1. SPE-GC-MS Workflow for Cough Syrup Analysis

Application Note 2: High-Throughput Analysis of Nitrosamines using Online SPE-LC-MS/MS

This method is suitable for the rapid screening and quantification of a broad range of nitrosamines in various pharmaceutical matrices, including active pharmaceutical ingredients (APIs) and finished drug products. It utilizes an online SPE system coupled with a triple quadrupole mass spectrometer (SPE-QQQ).[6]

Experimental Protocol

1. Sample Preparation:

- Accurately weigh and dissolve the pharmaceutical sample (API or ground tablets) in a suitable solvent (e.g., methanol/water mixture).
- The final concentration should be appropriate for the expected level of impurities.
- Filter the sample through a 0.22 µm filter if necessary.

2. Online Solid-Phase Extraction:

- SPE Cartridge: Graphitic carbon cartridge.[6]
- An automated high-throughput system performs the following steps in a rapid cycle (typically < 15 seconds per sample):[7]

- Trap: The sample is injected and loaded onto the SPE cartridge.
- Wash: An aqueous washing solvent removes salts and other highly polar interferences.
- Elute: A strong organic solvent elutes the nitrosamines directly into the mass spectrometer.

3. Analysis:

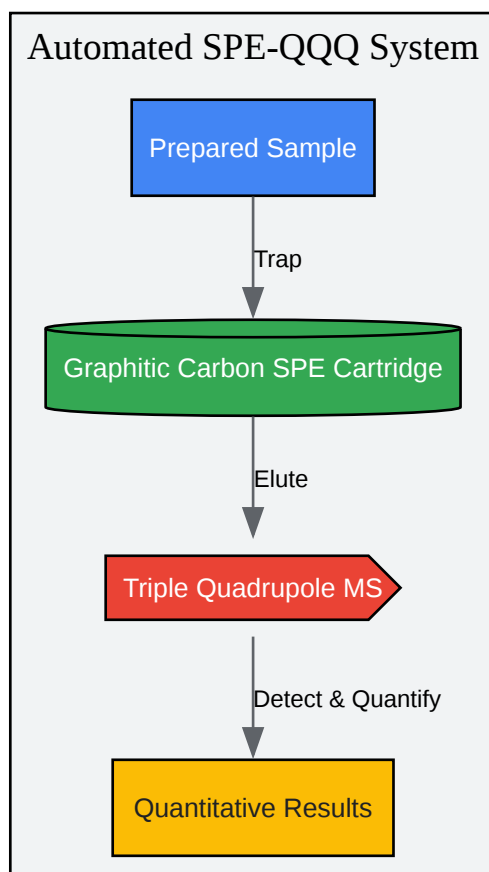
- The eluted nitrosamines are directly analyzed by a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode for high sensitivity and selectivity.

Quantitative Data

This high-throughput method demonstrates excellent linearity and reproducibility.[6]

Nitrosamine	Calibration Range (ng/mL)	R ²
N-Nitrosodibutylamine (NDBA)	1 - 100	> 0.997
N-Nitrosopiperidine (NPIP)	1 - 100	> 0.997
N-Nitrosopyrrolidine (NPyR)	5 - 100	> 0.997
N-Nitrosoethylmethanamine (NMEA)	5 - 100	> 0.997

Logical Relationship Diagram



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Figure 2. Logic of the Online SPE-QQQ System

Comparison of SPE Sorbents for Nitrosamine Analysis

The choice of SPE sorbent significantly impacts the recovery and selectivity of the method. A study comparing various SPE sorbents for the analysis of 13 low-molecular-weight nitrosamines provided the following insights.[2]

SPE Sorbent	Sorbent Type	Performance Highlights
Oasis HLB	Hydrophilic-Lipophilic Balanced	Limited retention of some active pharmaceutical ingredients (APIs).
Strata-X	Polymeric Reversed-Phase	Similar to Oasis HLB, with limited retention of some APIs.
HyperSep Hypercarb	Graphitic Carbon	Good retention of APIs, which may complicate the analysis of co-eluting nitrosamines.
Oasis MCX	Mixed-Mode Cation Exchange	Good retention of most APIs. However, it showed poor retention for highly polar nitrosamines like NDMA and NDELA, with recoveries around 20%.
Strata-X-C	Mixed-Mode Strong Cation Exchange	Superior performance. Retained nearly all nitrosamines during sample loading and they were easily eluted with acidified methanol. Recoveries for nine out of eleven nitrosamines exceeded 80%. ^[2]

Conclusion

Solid-phase extraction is a powerful and versatile technique for the sample preparation of pharmaceutical products for nitrosamine impurity analysis. The selection of the appropriate SPE sorbent and the optimization of the extraction protocol are crucial for achieving accurate and reliable results. The methods presented in these application notes provide a solid foundation for researchers, scientists, and drug development professionals to develop and validate their own analytical procedures for nitrosamine determination, ensuring the safety and quality of pharmaceutical products.

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